

Technical Support Center: Synthesis of (2-Chloro-3-nitrophenyl)methanol

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Compound of Interest

Compound Name: (2-Chloro-3-nitrophenyl)methanol

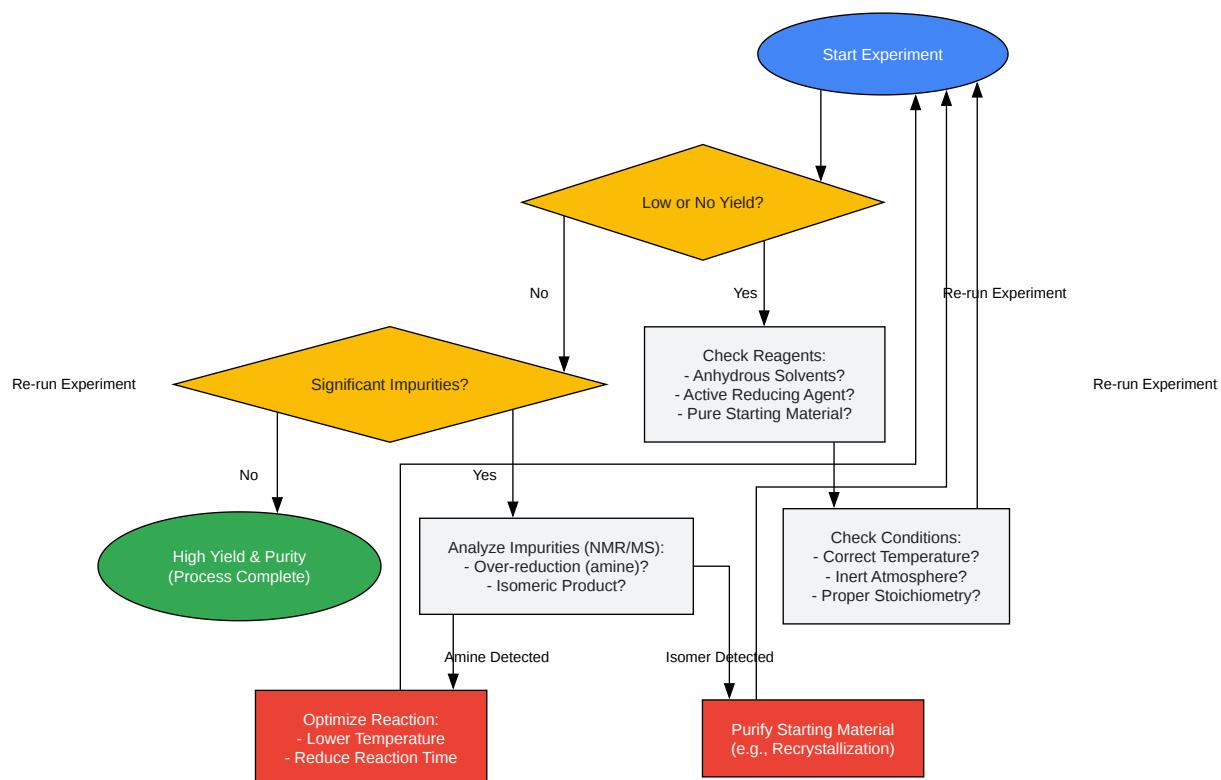
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the yield and purity of **(2-Chloro-3-nitrophenyl)methanol** synthesis.

Synthesis Pathway Overview

The primary route for synthesizing **(2-Chloro-3-nitrophenyl)methanol** involves the selective reduction of the carboxylic acid or ester group of a 2-chloro-3-nitrobenzoic acid derivative. The choice of reducing agent is critical to prevent the simultaneous reduction of the nitro group.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com